

# CEP-28122 mesylate salt solubility issues in DMSO

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## Compound of Interest

Compound Name: CEP-28122 mesylate salt

Cat. No.: B10762211

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## CEP-28122 Mesylate Salt Technical Support Center

This technical support center provides guidance for researchers, scientists, and drug development professionals encountering solubility issues with **CEP-28122 mesylate salt** in DMSO.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **CEP-28122 mesylate salt**?

A1: The recommended solvent for preparing stock solutions of **CEP-28122 mesylate salt** is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).

Q2: What is the reported solubility of **CEP-28122 mesylate salt** in DMSO?

A2: The solubility of **CEP-28122 mesylate salt** in DMSO is approximately 6.4 mg/mL, which corresponds to a concentration of 10.08 mM.<sup>[1][2]</sup> To achieve this, the use of ultrasonic treatment and warming is recommended.<sup>[1][2]</sup>

Q3: My **CEP-28122 mesylate salt** is not fully dissolving in DMSO, what could be the issue?

A3: Several factors can contribute to solubility issues. These include the quality of the DMSO, the concentration of the solution, temperature, and the physical form of the compound. It is

crucial to use fresh, anhydrous DMSO as it is hygroscopic and absorbed moisture can reduce its solvating power.[1][3] If the desired concentration exceeds the solubility limit, consider preparing a more dilute stock solution.[3] Gentle warming and sonication can also aid dissolution.[1][2][3]

Q4: Can I use water to dissolve **CEP-28122 mesylate salt**?

A4: While the mesylate salt form of CEP-28122 is expected to have enhanced water solubility compared to the free base, DMSO is the primary recommended solvent for creating stock solutions.[4] For cell-based assays, the DMSO stock solution is typically diluted into an aqueous culture medium.

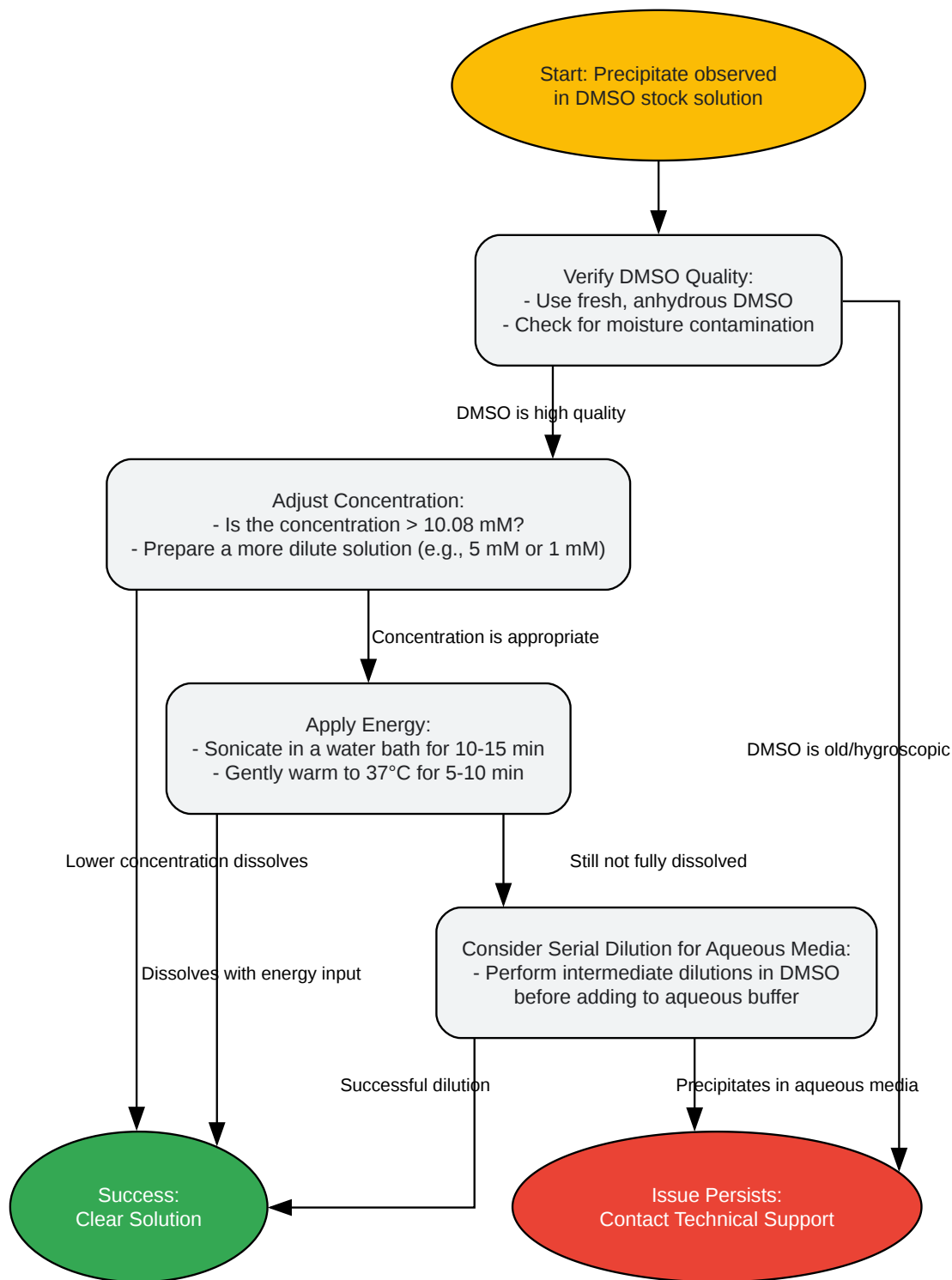
Q5: How should I store the **CEP-28122 mesylate salt** stock solution in DMSO?

A5: Stock solutions of **CEP-28122 mesylate salt** in DMSO should be stored at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1] It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.[1]

## Troubleshooting Guide

### Issue: Precipitate observed in the DMSO stock solution upon preparation.

This guide provides a systematic approach to resolving solubility issues with **CEP-28122 mesylate salt** in DMSO.



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Caption: Troubleshooting workflow for **CEP-28122 mesylate salt** solubility in DMSO.

## Quantitative Data Summary

Parameter	Value	Unit	Reference
Molecular Weight	635.17	g/mol	[2]
Solubility in DMSO	~6.4	mg/mL	[1][2]
~10.08	mM	[1][2]	
IC50 (ALK Kinase Activity)	1.9	nM	[1][4][5]
Storage (Powder)	-20°C	3 years	[2]
Storage (in DMSO)	-20°C	1 month	[1]
-80°C	6 months	[1]	

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution of CEP-28122 Mesylate Salt in DMSO

Materials:

- **CEP-28122 mesylate salt** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath sonicator
- Water bath set to 37°C

Procedure:

- Equilibration: Allow the vial of **CEP-28122 mesylate salt** and the bottle of anhydrous DMSO to come to room temperature before opening to minimize moisture absorption.

- **Calculation:** Calculate the required mass of **CEP-28122 mesylate salt** and the volume of DMSO needed to achieve a 10 mM stock solution. (Molecular Weight: 635.17 g/mol ).
- **Weighing:** Carefully weigh the calculated amount of **CEP-28122 mesylate salt** and transfer it to a sterile vial.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the compound.
- **Initial Mixing:** Tightly cap the vial and vortex vigorously for 1-2 minutes.
- **Sonication:** If the compound is not fully dissolved, place the vial in a water bath sonicator for 10-15 minutes.
- **Gentle Heating:** If sonication is insufficient, place the vial in a 37°C water bath for 5-10 minutes, with intermittent vortexing.
- **Visual Inspection:** Visually inspect the solution against a light source to ensure it is clear and free of any visible particulates.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C, protected from light.

## Protocol 2: Preparation of Working Solutions for Cell-Based Assays

**Objective:** To dilute the DMSO stock solution into an aqueous cell culture medium while maintaining a low final DMSO concentration (typically  $\leq 0.1\%$ ).

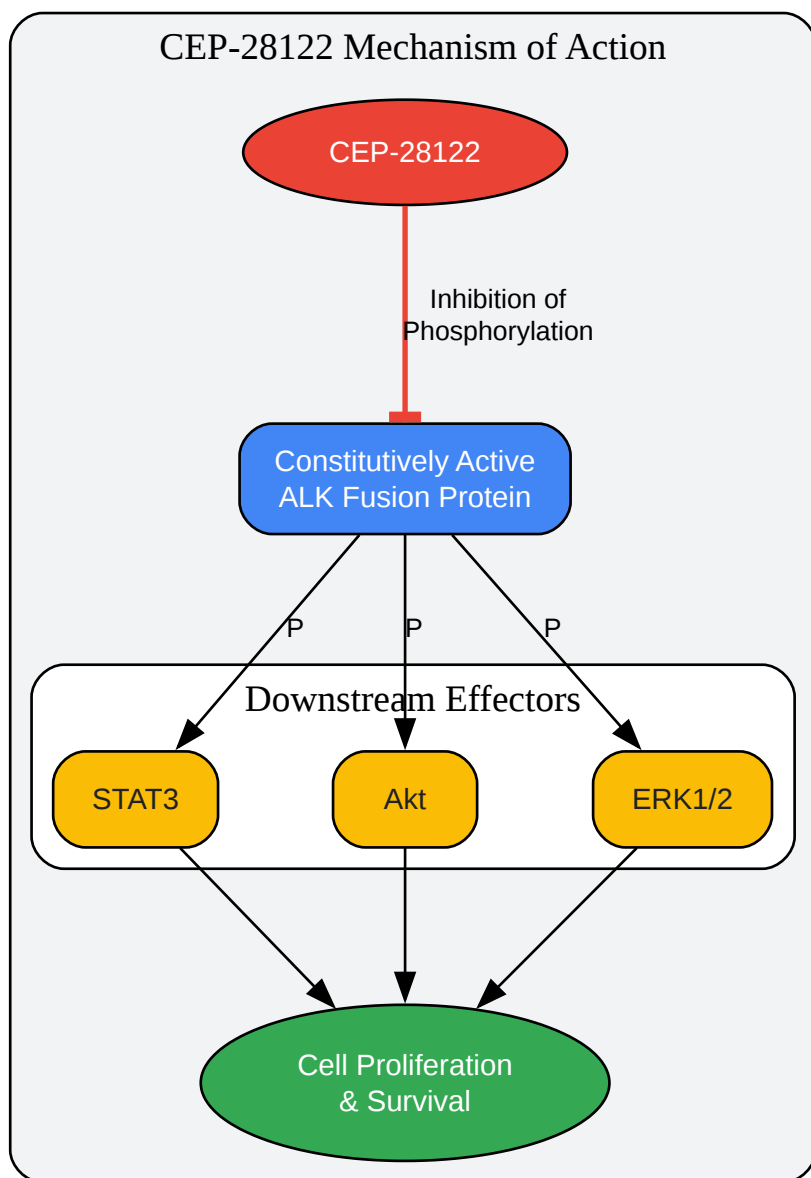
**Procedure:**

- **Prepare Intermediate Dilution (Optional but Recommended):** To minimize the risk of precipitation due to a rapid change in solvent polarity, first, prepare an intermediate dilution of the 10 mM DMSO stock solution in DMSO. For example, dilute the 10 mM stock 1:10 in DMSO to get a 1 mM solution.

- **Final Dilution in Aqueous Medium:** Add the required volume of the DMSO stock (or intermediate dilution) to the pre-warmed cell culture medium. It is crucial to add the small volume of the DMSO solution to the larger volume of the aqueous medium while gently mixing or vortexing to ensure rapid and uniform dispersion.
- **Vehicle Control:** Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the compound. This is essential to account for any effects of the solvent on the cells.

## Signaling Pathway

CEP-28122 is a potent and selective inhibitor of Anaplastic Lymphoma Kinase (ALK).<sup>[1][4][5][6]</sup> In various cancers, ALK can be constitutively activated through mutations or chromosomal translocations, leading to the activation of downstream signaling pathways that promote cell proliferation and survival. CEP-28122 exerts its anti-tumor activity by inhibiting the phosphorylation of ALK, which in turn suppresses the phosphorylation of key downstream effectors.<sup>[7][8]</sup>



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Caption: Simplified signaling pathway of CEP-28122 action.

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